

Application Notes and Protocols: Pseudouridimycin (PUM) Synthesis and Purification

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Compound of Interest

Compound Name: *Pseudouridimycin*

Cat. No.: *B15806072*

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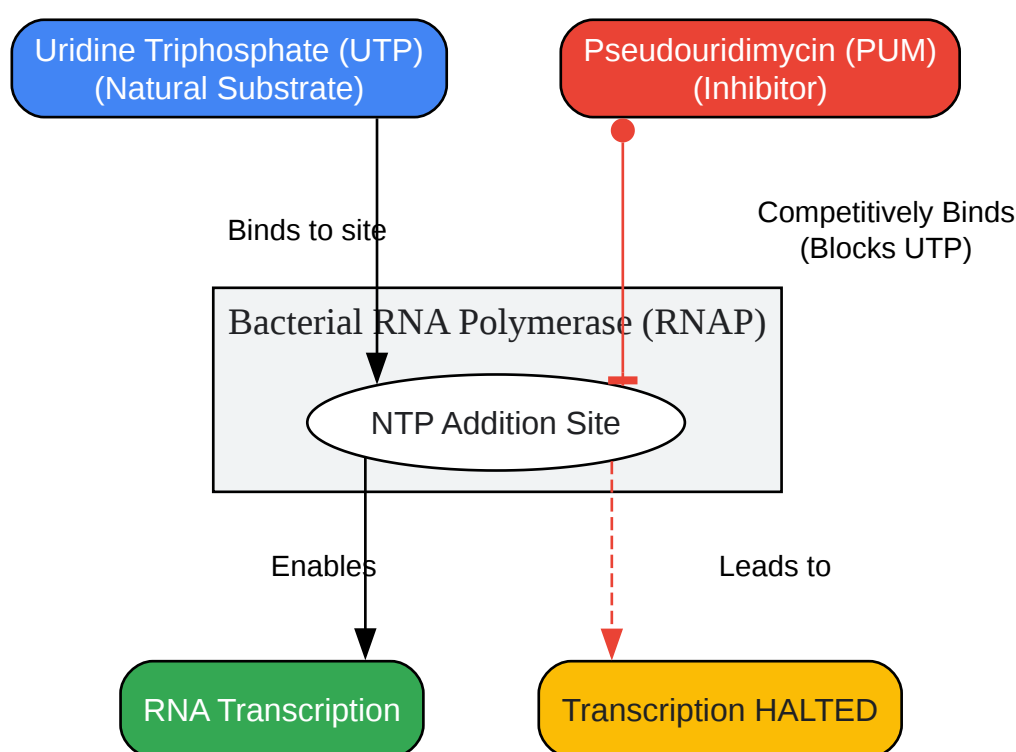
Introduction

Pseudouridimycin (PUM) is a potent, broad-spectrum nucleoside-analog antibiotic that selectively inhibits bacterial RNA polymerase (RNAP).[1][2] Discovered in a culture of *Streptomyces* sp., PUM consists of a 5'-amino-pseudouridine core linked to a formamidinylated, N-hydroxylated Gly-Gln dipeptide.[3][4] Its unique mechanism of action, which involves competing with uridine triphosphate (UTP) for the nucleotide addition site, circumvents cross-resistance with existing RNAP inhibitors like rifamycins.[4] This property makes PUM a highly promising lead compound for developing new antibacterial drugs to combat multidrug-resistant pathogens.[1]

These application notes provide a comprehensive overview of the chemical synthesis and purification of Pseudouridimycin, based on established convergent strategies. Detailed protocols for key experimental stages are provided to guide researchers in its preparation and isolation.

Mechanism of Action

PUM functions as a competitive inhibitor of bacterial RNAP. It binds to the nucleotide triphosphate (NTP) addition site on the polymerase, directly competing with the natural substrate UTP.[3][4] The pseudouridine base of PUM mimics uracil, while the dipeptide side chain occupies the space normally taken by the triphosphate group of UTP.[4] This binding physically obstructs the entry of UTP, thereby halting RNA chain elongation and inhibiting transcription, which ultimately leads to bacterial cell death.[4] The selectivity of PUM for bacterial RNAP over human polymerases is a key attribute for its therapeutic potential.[2][4]

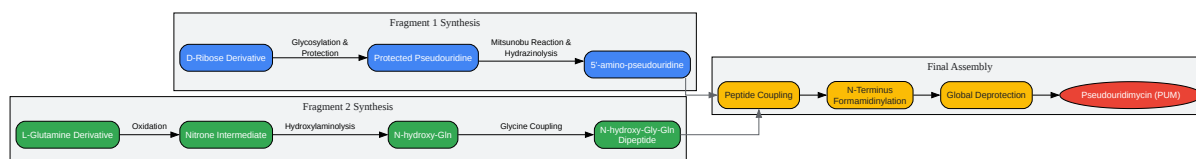


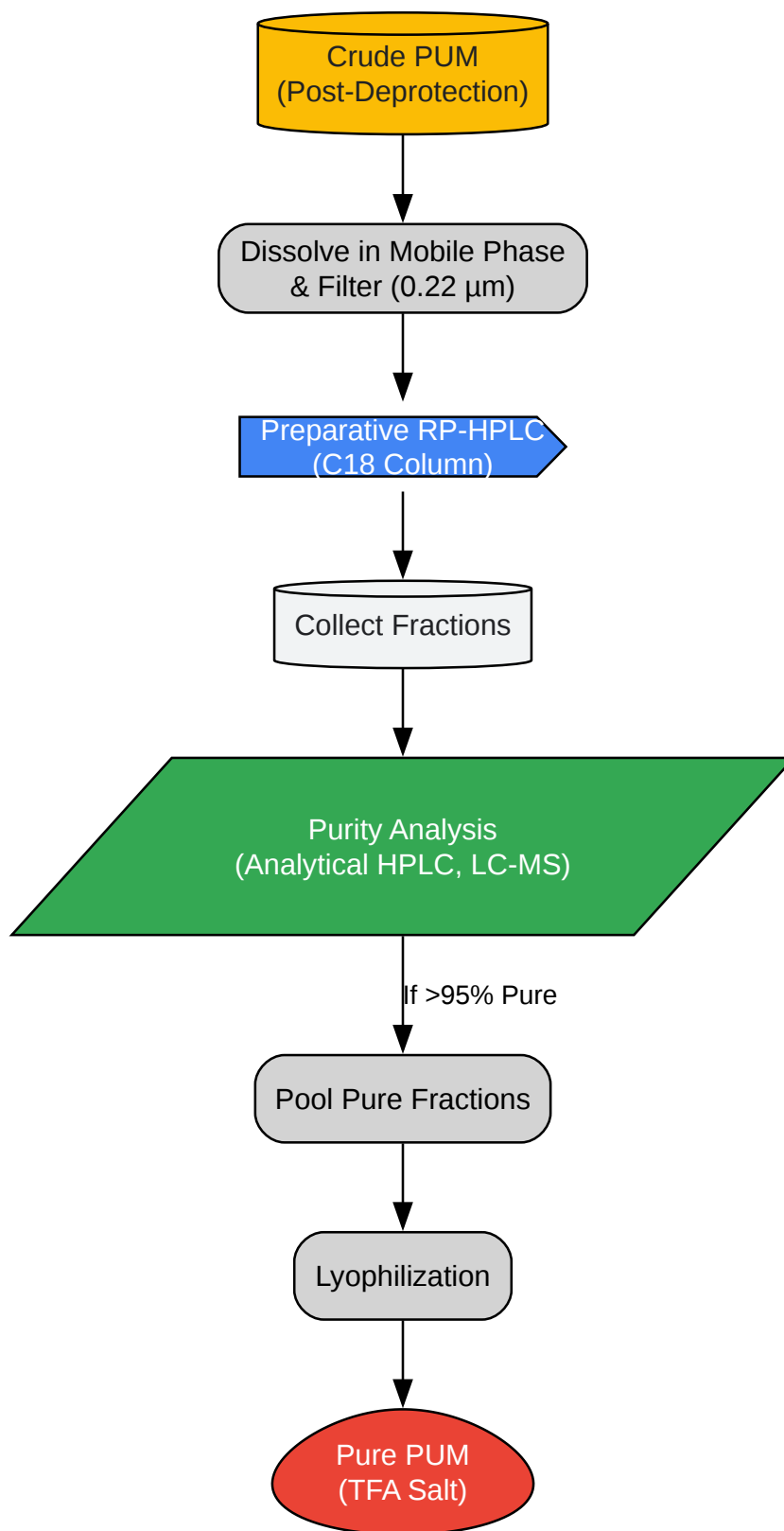
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Caption: Competitive inhibition of bacterial RNAP by Pseudouridimycin.

Total Synthesis of Pseudouridimycin

The total synthesis of PUM is efficiently achieved through a convergent strategy. This approach involves the independent synthesis of two key fragments—the 5'-amino-pseudouridine core and the N-hydroxy-Gly-Gln dipeptide—which are then coupled and further modified to yield the final product.[1][3] This strategy allows for flexibility and optimization in the preparation of analogs. A total yield of 23% has been reported for this synthetic approach.[1][5]





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